

# Propyl Palmitate: A Comprehensive Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: *Propyl palmitate*

Cat. No.: *B1593895*

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## Introduction

**Propyl palmitate** ( $\text{CH}_3(\text{CH}_2)_{14}\text{COOCH}_2\text{CH}_2\text{CH}_3$ ), the ester of palmitic acid and propanol, is a key excipient in the pharmaceutical and cosmetic industries.<sup>[1]</sup> Its utility as an emollient, solvent, and skin-conditioning agent is largely dictated by its physicochemical characteristics.<sup>[1]</sup> This technical guide provides an in-depth analysis of the core physicochemical properties of **propyl palmitate**, complete with detailed experimental protocols and visualizations to support researchers and formulation scientists.

## Physicochemical Properties

The fundamental physicochemical properties of **propyl palmitate** are summarized in the tables below. These parameters are crucial for predicting its behavior in various formulation matrices.

### Table 1: General and Physical Properties of Propyl Palmitate

Property	Value	Reference
CAS Number	2239-78-3	[2][3]
Molecular Formula	C <sub>19</sub> H <sub>38</sub> O <sub>2</sub>	[2]
Molecular Weight	298.5 g/mol	[2]
Appearance	White solid (est.)	[4]
Odor	Mild, fatty odor	[1]

**Table 2: Thermal and Density Properties of Propyl Palmitate**

Property	Value	Conditions	Reference
Melting Point	20.00 - 21.00 °C	760.00 mm Hg	[4]
Boiling Point	348.00 - 349.00 °C	760.00 mm Hg	[4]
Density	0.82700 - 0.83300 g/cm <sup>3</sup>	25.00 °C	[4]
Flash Point	167.22 °C	TCC	[4]

**Table 3: Solubility and Partitioning Properties of Propyl Palmitate**

Property	Value	Conditions	Reference
Solubility in Water	0.001172 mg/L (est.)	25 °C	[4]
Solubility in Organic Solvents	Soluble in alcohol	-	[4]
logP (o/w)	8.428 (est.)	-	[4]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **propyl palmitate** are provided below. These protocols are based on established methods for fatty acid esters.

## Determination of Melting Point

The melting point of **propyl palmitate** can be determined using the capillary method.

Apparatus:

- Melting point apparatus (e.g., DigiMelt)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Ensure the **propyl palmitate** sample is dry and finely powdered.
- Pack a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm.
- Compact the sample at the bottom of the tube by tapping or dropping it through a long glass tube.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a rate of 10-20 °C/min to get an approximate melting range.
- Allow the apparatus to cool.
- For a precise measurement, repeat the process with a fresh sample, heating at a slower rate (1-2 °C/min) as the temperature approaches the approximate melting point.
- Record the temperature at which the first liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). The range between these two

temperatures is the melting point range.

## Determination of Boiling Point

The boiling point of **propyl palmitate** can be determined using a microscale distillation or reflux method.

Apparatus:

- Small-scale distillation or reflux apparatus (e.g., Thiele tube)
- Thermometer
- Heating mantle or sand bath
- Boiling chips

Procedure (Thiele Tube Method):

- Fill a small test tube with approximately 0.5-1 mL of **propyl palmitate**.
- Add a boiling chip to the test tube.
- Invert a capillary tube (sealed at one end) and place it, open end down, into the test tube.
- Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil).
- Heat the side arm of the Thiele tube gently and evenly.
- Observe a steady stream of bubbles emerging from the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

The density of liquid **propyl palmitate** (above its melting point) can be determined using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Water bath with temperature control
- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly.
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with distilled water and place it in a water bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the pycnometer's calibration mark, dry the outside, and record the mass.
- Empty and dry the pycnometer.
- Heat the **propyl palmitate** sample until it is completely liquid and has reached the desired temperature in the water bath.
- Fill the pycnometer with the liquid **propyl palmitate**, allow it to reach thermal equilibrium in the water bath, adjust the volume, dry the outside, and record the mass.
- Calculate the density using the following formula: Density of **propyl palmitate** = (mass of **propyl palmitate** / mass of water) \* density of water at the measurement temperature.

## Determination of Solubility

The shake-flask method is a common technique to determine the solubility of a compound in a specific solvent.

Apparatus:

- Vials with screw caps
- Analytical balance
- Shaker or magnetic stirrer
- Centrifuge
- Analytical instrument for quantification (e.g., Gas Chromatography-Flame Ionization Detector, GC-FID)

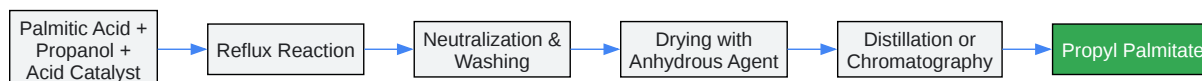
Procedure:

- Add an excess amount of **propyl palmitate** to a vial containing a known volume of the desired solvent (e.g., ethanol).
- Seal the vial and place it on a shaker or with a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vial to stand undisturbed to let the excess solid settle.
- Centrifuge the vial to further separate the undissolved solid.
- Carefully withdraw a known volume of the supernatant (the saturated solution).
- Dilute the supernatant with a known volume of the solvent.
- Quantify the concentration of **propyl palmitate** in the diluted solution using a calibrated analytical method, such as GC-FID.
- Calculate the original solubility based on the dilution factor.

## Synthesis of Propyl Palmitate

**Propyl palmitate** is typically synthesized via Fischer esterification of palmitic acid with propanol, using an acid catalyst.

### Experimental Workflow for Propyl Palmitate Synthesis



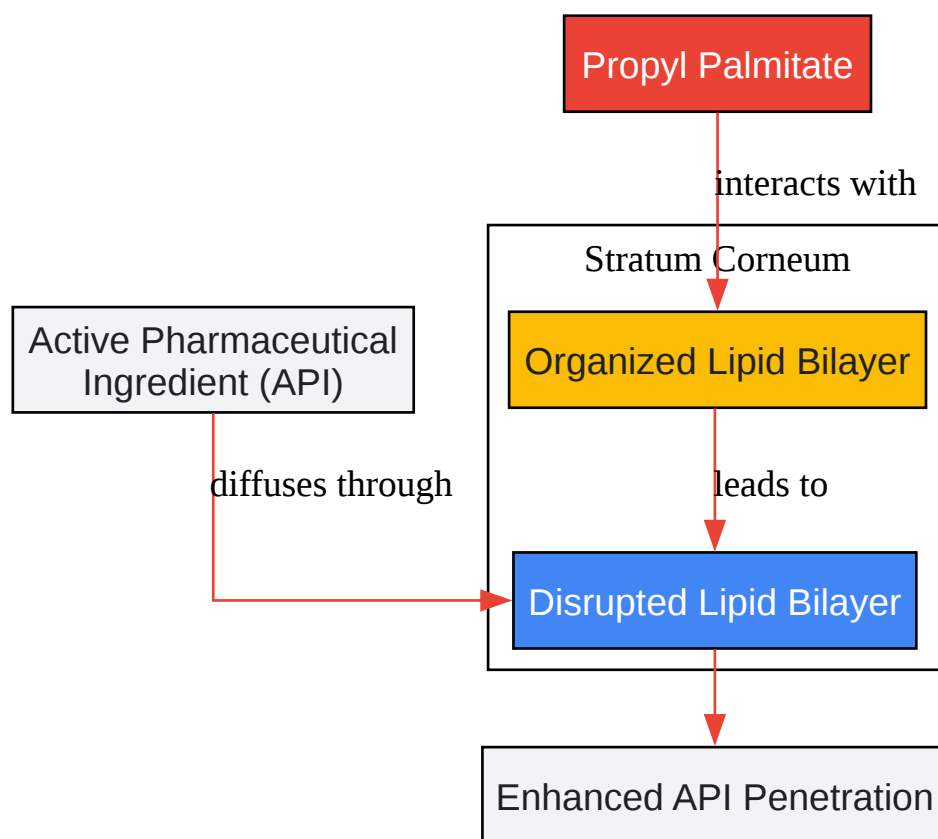
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Caption: Workflow for the synthesis of **propyl palmitate** via Fischer esterification.

## Application in Drug Delivery

**Propyl palmitate** is utilized in topical and transdermal drug delivery systems as a penetration enhancer. It facilitates the transport of active pharmaceutical ingredients (APIs) through the stratum corneum, the outermost layer of the skin.

## Mechanism of Action as a Penetration Enhancer



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Caption: Mechanism of **propyl palmitate** as a skin penetration enhancer.

## Conclusion

This technical guide provides a comprehensive overview of the physicochemical properties of **propyl palmitate**, essential for its application in pharmaceutical and cosmetic formulations. The detailed experimental protocols and workflow diagrams serve as a valuable resource for researchers and professionals in drug development and formulation science. A thorough understanding of these properties is critical for optimizing the performance and stability of products containing **propyl palmitate**.

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